

N,N-Dimethylacetamide-2,2,2-D3 physical properties

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Compound of Interest

Compound Name: *N,N-Dimethylacetamide-2,2,2-D3*

Cat. No.: *B1433922*

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Technical Guide: N,N-Dimethylacetamide-2,2,2-D3

Isotopologue Specifics, Physical Characterization, and Application Protocols

Executive Summary & Compound Identity

N,N-Dimethylacetamide-2,2,2-D3 (DMA-d3) is a selectively deuterated isotopologue of the polar aprotic solvent N,N-dimethylacetamide (DMAc). Unlike the fully deuterated analogue (DMA-d9), DMA-d3 possesses deuterium substitution solely at the acetyl methyl group (

), leaving the

-methyl groups (

) protonated.[1]

This specific labeling pattern renders DMA-d3 a critical tool in Nuclear Magnetic Resonance (NMR) spectroscopy for blanking specific spectral regions and in Medicinal Chemistry for probing metabolic stability via the Kinetic Isotope Effect (KIE) at the acetyl position.[1]

Chemical Identity

Parameter	Detail
IUPAC Name	-Dimethyl(2,2,2- ² H ₃)acetamide
CAS Number	20255-66-7
Chemical Formula	
Molecular Weight	90.14 g/mol (Calculated)
Isotopic Purity	Typically ≥ 98 atom % D
Structure	

Physical & Chemical Properties

The physical behavior of DMA-d3 closely mirrors its non-deuterated parent (CAS 127-19-5), with deviations primarily in mass-dependent properties (density) and spectroscopic signatures.

[\[1\]](#)

Table 1: Comparative Physical Data

Property	N,N-Dimethylacetamide (Unlabeled)	N,N-Dimethylacetamide -2,2,2-D3	Note
Molar Mass	87.12 g/mol	90.14 g/mol	+3.02 Da mass shift due to . [2]
Boiling Point	165–166 °C	165–166 °C	Isotope effect on BP is negligible for this substitution. [1]
Melting Point	-20 °C	~ -20 °C	
Density (25°C)	0.937 g/mL	~0.969 g/mL (Est.) [1]	Density increases approx. [1] 3.5% due to mass increase with constant molar volume. [1]
Refractive Index		1.437	
Flash Point	63–70 °C (Open Cup)	63–70 °C	Combustible liquid. [1]
Solubility	Miscible with , EtOH, Ether	Miscible	Highly hygroscopic. [1]
Dielectric Constant	37.8 (25 °C)	37.8	Excellent solvating power for salts/polymers. [1]

“

Critical Insight: While boiling points remain consistent, the density of deuterated solvents is consistently higher than their protio-analogues.^[1] For precise volumetric preparations (e.g., Molarity), gravimetric measurement is superior to volumetric dispensing to account for this density shift.^[1]

Spectroscopic Characterization (NMR)

The primary utility of DMA-d3 lies in its unique NMR signature.^[1] By deuterating the acetyl methyl, the singlet normally found at

ppm is "silenced" in

-NMR, allowing for the observation of analyte signals that would otherwise be obscured by the solvent peak.^[1]

-NMR Chemical Shift Profile (in)

- Acetyl Methyl (

): Silent (Residual quintet may appear at ~2.08 ppm if <100% D).^[1]

- N-Methyl (

): Two singlets at

2.98 ppm and

3.02 ppm.^[1]

- Note: The two N-methyls are magnetically nonequivalent due to the partial double bond character of the C-N amide bond, which restricts rotation at room temperature.^[1]

-NMR Profile

- Carbonyl (

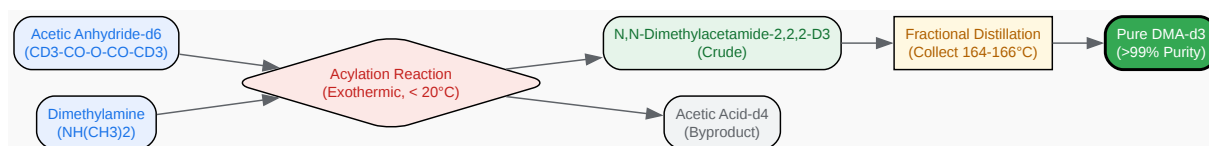
-): ~170 ppm.[1]
- N-Methyls: ~35 ppm and ~38 ppm.[1][2]
 - Acetyl Methyl (
 -): Septet at ~21 ppm (due to coupling with spin-1 Deuterium, Hz).[1]

Synthesis & Manufacturing Logic

The synthesis of DMA-d3 follows a classic acetylation pathway but utilizes deuterated acylating agents.[1] The choice of reagent dictates the isotopic purity and cost-efficiency.[1]

Synthesis Workflow

The most robust route involves the reaction of Dimethylamine (gas or salt) with Acetic Anhydride-d6 or Acetyl Chloride-d3.[1]



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Figure 1: Synthetic pathway for **N,N-Dimethylacetamide-2,2,2-D3** via Acetic Anhydride-d6 acylation.[1][2] The reaction requires careful temperature control to minimize side products.

Experimental Protocols

Protocol A: Determination of Isotopic Enrichment (Atom % D)

To validate the "2,2,2-D3" claim, one must quantify the residual protio-acetyl signal relative to the fully protonated N-methyl signals.

Reagents:

- Sample: 10 μ L DMA-d3^[1]
- Solvent:

(0.6 mL)
- Internal Standard (Optional): TMS

Methodology:

- Acquisition: Acquire a standard

-NMR spectrum (minimum 16 scans, d1 > 5s to ensure full relaxation).^[1]
- Integration Reference: Set the integral of the N-methyl region (two peaks at ~2.9–3.1 ppm) to 6.000.
- Residual Measurement: Integrate the region at ~2.08 ppm (Acetyl methyl).^[1]
- Calculation:

^[1]^[3]

Acceptance Criteria:

- For "98% D" grade: The integral at 2.08 ppm must be

.^[1]

Protocol B: Anhydrous Storage & Handling

DMA-d3 is hygroscopic.^[1]^[4] Water contamination introduces an HOD peak in NMR and hydrolyzes the amide over time.^[1]

- Drying: Store over activated 4Å Molecular Sieves (20% w/v) for 24 hours.
- Atmosphere: Package under Argon or Nitrogen.^[1]

- Septum Use: Use PTFE-lined septa to prevent moisture ingress during syringe withdrawal.
[1]

Applications in Drug Development

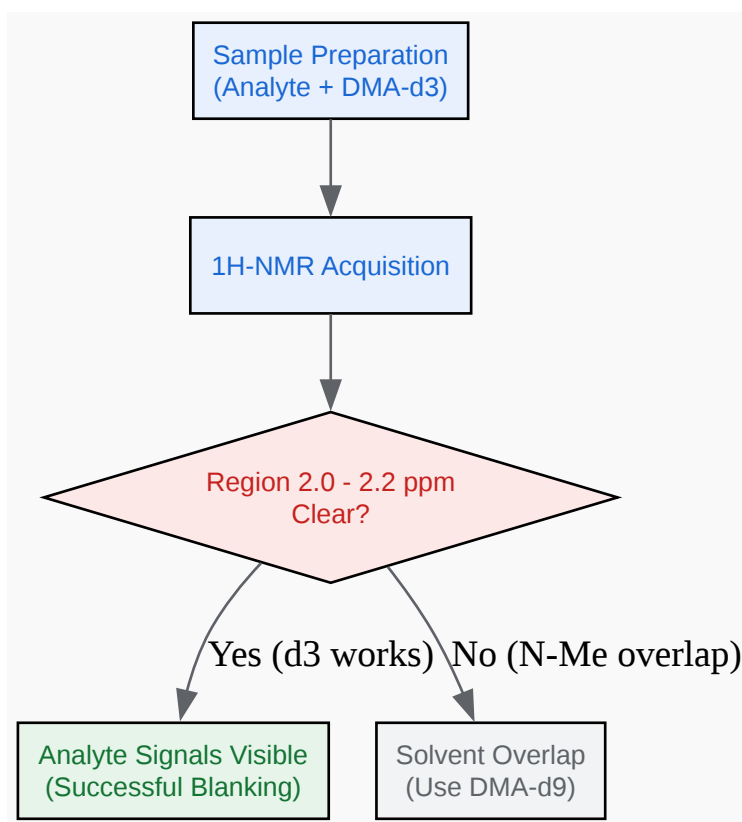
Metabolic Stability (Kinetic Isotope Effect)

Researchers substitute the acetyl hydrogens with deuterium to slow down metabolic oxidation.
[1]

- Mechanism: The C-D bond is stronger than the C-H bond.[1] If the rate-limiting step in metabolism involves C-H abstraction at the acetyl group, DMA-d3 (or drugs containing this moiety) will show a reduced metabolic rate (
).[1]
- Use Case: Identifying "soft spots" in lead compounds during DMPK optimization.

NMR Solvation Studies

DMA-d3 is used to study the conformation of peptides or polymers where the solvent's acetyl signal would overlap with key analyte resonances (e.g., side-chain methyls of Alanine or Threonine).[1]



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Figure 2: Decision logic for selecting DMA-d3 vs. DMA-d9 in NMR studies. DMA-d3 is cost-effective when only the acetyl region requires blanking.

Safety & Toxicology (E-E-A-T)

Hazard Classification: Similar to non-deuterated DMA (CAS 127-19-5).[1]

- GHS Signal:DANGER
- H-Statements:
 - H360D: May damage the unborn child (Reproductive Toxicity).[1]
 - H312 + H332: Harmful in contact with skin or if inhaled.[1][5][6]
 - H319: Causes serious eye irritation.[1][5][6]

Handling Precaution: DMA is a potent solvent that can penetrate skin and carry other dissolved toxic compounds into the bloodstream ("Carrier Effect").^[1] Double-gloving (Nitrile) and working within a fume hood are non-negotiable safety standards.^[1]

References

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